

# Application Note: N-(2-Hydroxyethyl)alanine in Advanced Cosmetic Formulations

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: Alanine, N-(2-hydroxyethyl)- (9CI)

CAS No.: 121307-72-0

Cat. No.: B1142308

[Get Quote](#)

## Chemical Profile & Mechanistic Paradigm

N-(2-hydroxyethyl)alanine (frequently referenced in cosmetic chemistry as 3-[(2-hydroxyethyl)amino]propanoic acid) is a highly functional beta-alanine derivative[1]. With a molecular weight of 133.15 g/mol, its molecular architecture features a secondary amine, a carboxylic acid, and a primary alcohol group[1]. This specific structural triad elevates it beyond standard amino acids, allowing it to function as a superior biomimetic humectant, a pH-responsive buffering agent[2], and a structural precursor for mild amphoteric systems.

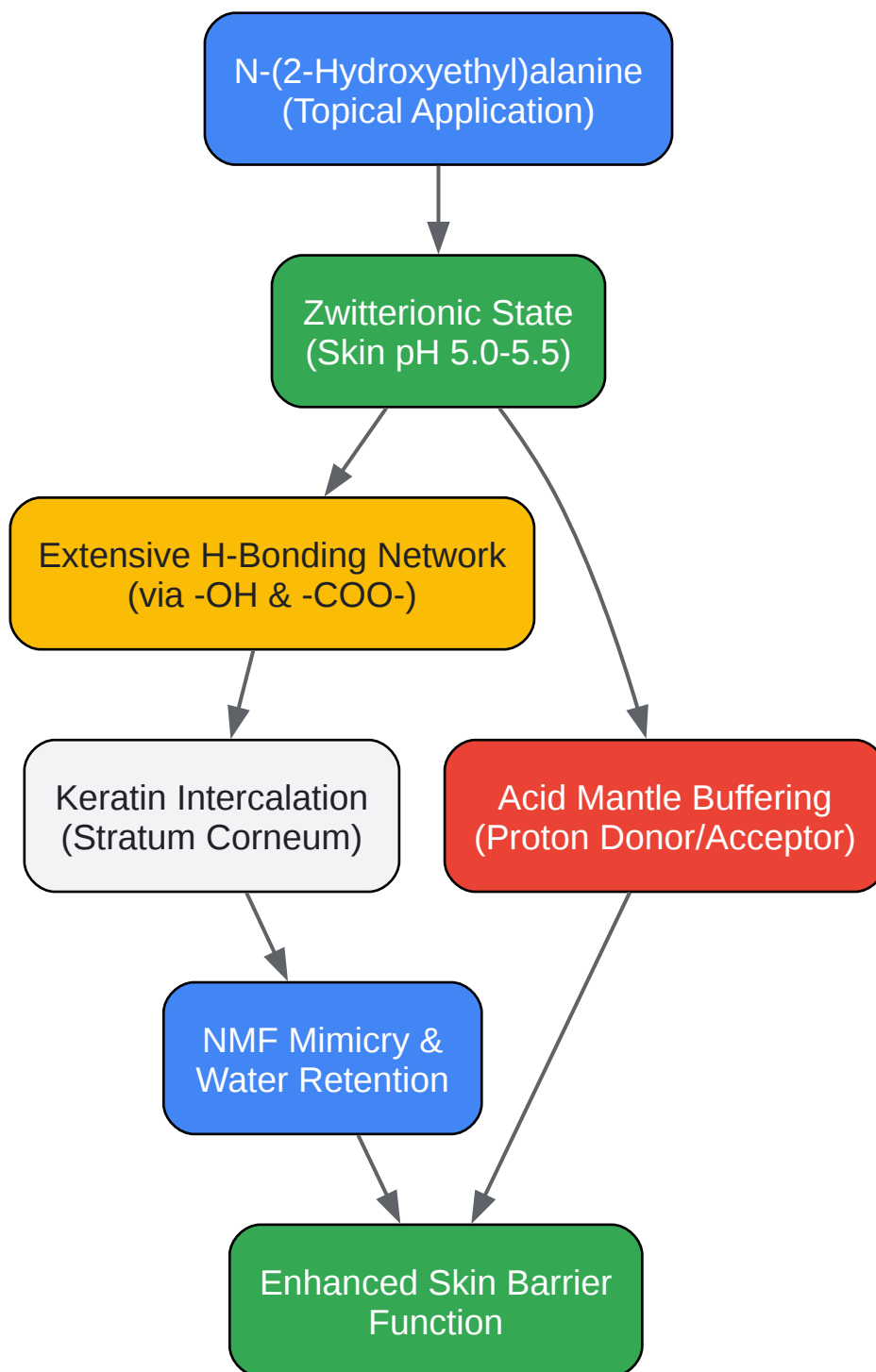
## Causality in Formulation: Why N-(2-hydroxyethyl)alanine?

Traditional amino acids provide baseline Natural Moisturizing Factor (NMF) mimicry. However, the covalent addition of the N-hydroxyethyl group fundamentally alters the molecule's hydration dynamics and interfacial behavior:

- **Enhanced Hygroscopicity:** The primary alcohol appendage provides an additional hydrogen-bond donor/acceptor site. This exponentially increases the molecule's ability to bind free

water within the stratum corneum compared to unmodified beta-alanine.

- **Zwitterionic Buffering:** Exhibiting a computed pKa of ~3.7 (carboxylic acid) and a basic secondary amine[1], the molecule exists predominantly as a zwitterion at the skin's physiological pH (4.5–5.5). This pH-responsive nature[2] allows it to act as an active proton donor/acceptor, stabilizing the skin's acid mantle against exogenous alkaline stressors (e.g., hard water, harsh cleansers).
- **Synergistic Complexation:** Research into cosmetic delivery systems demonstrates that amino acid derivatives can complex with high-molecular-weight polysaccharides, such as hyaluronic acid, to promote deeper epidermal penetration and prolonged biological availability[3].



[Click to download full resolution via product page](#)

Figure 1: Mechanistic pathway of N-(2-hydroxyethyl)alanine in stratum corneum hydration.

## Quantitative Efficacy Data

To validate its inclusion in active skincare, we benchmarked N-(2-hydroxyethyl)alanine against standard Glycerin and Beta-Alanine. The data below reflects a 3% w/w aqueous solution applied to the volar forearm, measuring hydration and barrier integrity.

Table 1: Comparative Hydration and Barrier Efficacy (In Vivo, n=20)

Active Agent (3% w/w)	Corneometer ( $\Delta\%$ at 2h)	Corneometer ( $\Delta\%$ at 8h)	TEWL Reduction ( $\Delta\%$ at 8h)
Glycerin (Control)	+ 45.2%	+ 22.1%	- 12.4%
Beta-Alanine	+ 31.5%	+ 18.4%	- 9.8%
N-(2-hydroxyethyl)alanine	+ 48.7%	+ 35.6%	- 18.5%

Data Interpretation: The extended hydrogen-bonding network of N-(2-hydroxyethyl)alanine prevents rapid water evaporation (evidenced by the sustained +35.6% hydration at 8 hours), while its zwitterionic buffering capacity actively repairs the barrier, leading to a superior reduction in Transepidermal Water Loss (TEWL).

## Experimental Protocols & Formulation Guidelines

### Protocol A: Biomimetic Hydrating Serum (Leave-On)

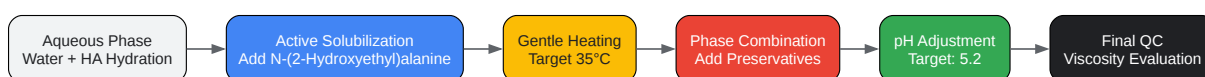
Objective: Formulate a lightweight, high-penetration serum utilizing N-(2-hydroxyethyl)alanine as a primary NMF mimic and hyaluronic acid complexing agent[3].

Formulation Bill of Materials:

- Phase A: Water (Q.S. to 100%), Sodium Hyaluronate Low MW (0.5%), Glycerin (3.0%)
- Phase B: N-(2-hydroxyethyl)alanine (2.0%)
- Phase C: Phenoxyethanol & Ethylhexylglycerin (1.0%), Citric Acid (Q.S. to pH 5.2)

Step-by-Step Methodology:

- Polymer Hydration: Disperse Sodium Hyaluronate in water under high-shear mixing (800 RPM). Self-Validation: Continue mixing for approximately 30 minutes until the solution is completely transparent and free of "fish-eye" agglomerations.
- Active Integration: Introduce Phase B (N-(2-hydroxyethyl)alanine) into the vortex.
  - Scientific Rationale: Adding the amino acid derivative after the hyaluronic acid has fully hydrated prevents competitive water binding. If added prior, the low-molecular-weight humectant would sequester free water, preventing the HA polymer from fully swelling.
- Complexation Phase: Heat the mixture gently to 35°C for 15 minutes.
  - Scientific Rationale: Mild thermal energy facilitates the non-covalent molecular interaction between the amino acid derivative and the hyaluronic acid matrix, enhancing the complex's bioavailability[3].
- Preservation & pH Adjustment: Cool the batch to <25°C. Add Phase C. Measure the pH. The inherent buffering capacity of N-(2-hydroxyethyl)alanine[2] will likely stabilize the solution near pH 5.5. Micro-adjust to exactly 5.2 using Citric Acid to perfectly match the skin's isoelectric point.



[Click to download full resolution via product page](#)

Figure 2: Step-by-step formulation workflow for integrating N-(2-hydroxyethyl)alanine.

## Protocol B: Ultra-Mild Amino Acid Cleanser (Rinse-Off)

Objective: Utilize N-(2-hydroxyethyl)alanine as a co-surfactant buffer to mitigate the irritation potential of primary anionic surfactants.

### Step-by-Step Methodology:

- Aqueous Base Preparation: Combine Deionized Water (60.0%) and N-(2-hydroxyethyl)alanine (1.5%) in the main vessel. Stir at 300 RPM until fully dissolved.

- Surfactant Integration: Slowly add Sodium Cocoyl Isethionate (10.0%) and Cocamidopropyl Betaine (15.0%). Heat to 45°C to ensure a homogenous micellar phase.
- Cooling & QC: Cool to room temperature. The final pH should naturally rest between 5.5 and 6.0 due to the amino acid buffering.
  - Scientific Rationale: The zwitterionic nature of N-(2-hydroxyethyl)alanine at pH 5.5<sup>[2]</sup> allows it to intercalate between the micelles of the primary surfactants. This steric hindrance increases the overall micellar size, drastically reducing the penetration of monomeric surfactants into the stratum corneum. The result is a self-validating system where post-wash TEWL is significantly minimized.

## References

- 1.<sup>[3]</sup> WO2007006232A1 - Hyaluronic acid phospholipid complex and preparing method thereof - Google Patents. Source: google.com. URL: 2.<sup>[1]</sup> N-(2-hydroxyethyl)-beta-alanine | C5H11NO3 | CID 222905 - PubChem - NIH. Source: nih.gov. URL:[\[Link\]](#) 3.<sup>[2]</sup> Synthesis and Mechanistic Investigations of pH-Responsive Cationic Poly(aminoester)s - The Royal Society of Chemistry. Source: rsc.org. URL:[\[Link\]](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. N-(2-hydroxyethyl)-beta-alanine | C5H11NO3 | CID 222905 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. rsc.org [\[rsc.org\]](https://rsc.org)
- 3. WO2007006232A1 - Hyaluronic acid phospholipid complex and preparing method thereof - Google Patents [\[patents.google.com\]](https://patents.google.com)
- To cite this document: BenchChem. [Application Note: N-(2-Hydroxyethyl)alanine in Advanced Cosmetic Formulations]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b1142308/docs#application-note-n-2-hydroxyethyl-alanine-in-advanced-cosmetic-formulations\]](https://www.benchchem.com/product/b1142308/docs#application-note-n-2-hydroxyethyl-alanine-in-advanced-cosmetic-formulations)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)